

# **Application Notes and Protocols for Luprostiol- Mediated Oestrus Synchronization in Mares**

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Luprostiol**, a synthetic analogue of prostaglandin F2α (PGF2α), is a potent luteolytic agent utilized in equine reproduction to synchronize oestrus. Its primary mechanism of action is the induction of luteolysis, the regression of the corpus luteum (CL), which results in a rapid decline in progesterone levels. This hormonal shift allows for the initiation of a new follicular phase, leading to oestrus and subsequent ovulation. Effective oestrus synchronization is pivotal for the successful implementation of assisted reproductive technologies (ART) such as artificial insemination (AI) and embryo transfer. These application notes provide detailed experimental protocols for the use of **Luprostiol** in mares, summarize key quantitative data from relevant studies, and illustrate the associated physiological pathways.

### **Data Presentation**

The following tables summarize the efficacy of **Luprostiol** in oestrus synchronization protocols as derived from peer-reviewed studies.

Table 1: Comparison of **Luprostiol** and d-cloprostenol in combination with hCG for Oestrus Synchronization in Mares[1]



Parameter	Luprostiol (LUP) Group (n=cycles)	d-cloprostenol (CLO) Group (n=cycles)	Spontaneous Oestrus (CON) Group (n=cycles)
Dosage	3.75 mg Luprostiol, i.m.	30 μg d-cloprostenol, i.m.	N/A
Interval from Induction of Luteolysis to hCG Injection (days)	4.4 ± 0.3	5.1 ± 0.3	N/A
Interval from Induction of Luteolysis to Ovulation (days)	6.5 ± 0.4	7.2 ± 0.4	N/A
Interval from hCG Injection to Ovulation (days)	2.2 ± 0.2*	2.8 ± 0.2	2.5 ± 0.1
Ovulation within 48h of hCG Injection (%)	Higher than CLO and CON	-	-
Pregnancy Rate	Not significantly different	Not significantly different	Not significantly different

<sup>\*</sup>Indicates a statistically significant difference (p<0.01) compared to CLO and CON groups. Data from Kuhl et al., 2017.

Table 2: Efficacy of **Luprostiol** in Inducing Luteolysis in Mares[2]



Parameter	Luprostiol (LUP) Group	d-cloprostenol (CLO) Group	Saline (CON) Group
Dosage	3.75 mg Luprostiol, i.m.	22.5 μg d- cloprostenol, i.m.	0.5 ml Saline, i.m.
Treatment Day post- ovulation	Day 8	Day 8	Day 8
Progesterone Decline to Baseline	Within 2 days	Within 2 days	No significant decline
Treatment to Ovulation Interval (days)	9.4 ± 0.4	9.4 ± 1.3	16.1 ± 0.8

<sup>\*</sup>Indicates a statistically significant shorter interval (p<0.001) compared to the CON group. Data from Kuhl et al., 2016.

### **Experimental Protocols**

## Protocol 1: Single-Dose Luprostiol for Oestrus Synchronization

This protocol is suitable for mares with a confirmed mature corpus luteum (i.e., between 5 and 14 days post-ovulation).

#### Materials:

- Luprostiol solution for injection
- · Sterile syringes and needles
- Ultrasonography equipment with a linear rectal probe
- Human Chorionic Gonadotropin (hCG) for injection
- Teasing stallion



#### Procedure:

- Initial Veterinary Examination: Conduct a thorough reproductive examination of the mare, including transrectal ultrasonography of the ovaries and uterus. Confirm the presence of a mature corpus luteum. The mare should be in the diestrus phase of her cycle.[3]
- Administration of Luprostiol: Administer a single intramuscular (i.m.) injection of 3.75 mg of Luprostiol.[1][2]
- Oestrus Detection: Beginning 24 hours post-injection, monitor the mare daily for behavioural signs of oestrus (e.g., receptivity to a stallion). Oestrus is typically observed within 2 to 4 days post-injection.
- Follicular Monitoring: Once signs of oestrus are detected, perform daily or every-other-day transrectal ultrasonography to monitor follicular growth.
- Induction of Ovulation: When a dominant follicle reaches a pre-ovulatory size (typically ≥35 mm in diameter) and uterine oedema is present, administer an intravenous (i.v.) injection of 1500-3000 IU of hCG to induce ovulation.
- Insemination: Artificial insemination should be timed to occur within 24 to 48 hours after hCG administration, as ovulation is expected within this timeframe.
- Confirmation of Ovulation: Perform ultrasonography 24 and 48 hours post-insemination to confirm ovulation has occurred.

# Protocol 2: Two-Dose Luprostiol Protocol for Group Synchronization

This protocol is designed for synchronizing a group of mares without prior knowledge of their cycle stage.

#### Materials:

- Luprostiol solution for injection
- Sterile syringes and needles



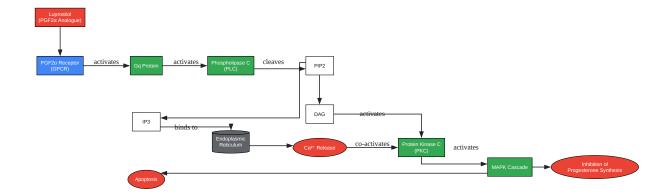
- Ultrasonography equipment with a linear rectal probe
- · Human Chorionic Gonadotropin (hCG) for injection
- · Teasing stallion

#### Procedure:

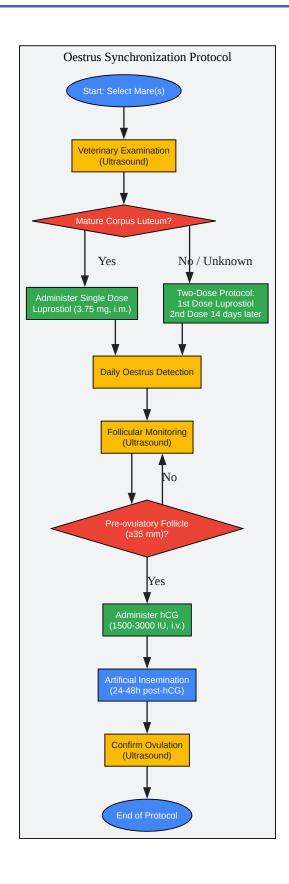
- First Luprostiol Administration: Administer an initial i.m. injection of 3.75 mg of Luprostiol to all mares in the group.
- Second Luprostiol Administration: Fourteen days after the first injection, administer a
  second i.m. injection of 3.75 mg of Luprostiol to all mares. This two-dose regimen ensures
  that all mares will have a responsive corpus luteum at the time of the second injection.
  Approximately 90% of mares are expected to show signs of oestrus following the second
  injection.
- Oestrus Detection and Monitoring: Begin daily oestrus detection 24 hours after the second Luprostiol injection.
- Follicular Monitoring: Initiate transrectal ultrasonography to monitor follicular development once mares begin to show signs of oestrus.
- Induction of Ovulation: When a dominant follicle reaches a pre-ovulatory size (≥35 mm) with associated uterine oedema, administer 1500-3000 IU of hCG i.v.
- Insemination: Perform artificial insemination 24 to 48 hours following hCG administration.
- Confirmation of Ovulation: Confirm ovulation via ultrasonography 24 and 48 hours postinsemination.

# Mandatory Visualizations Signaling Pathway of Luprostiol-Induced Luteolysis









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